Validating the biological target of 2-Chloro-8-methoxy-7-methylquinazoline

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Compound of Interest

Compound Name:	*2-Chloro-8-methoxy-7-methylquinazoline*
CAS No.:	*956100-68-8*
Cat. No.:	*B3196159*

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This guide outlines the validation framework for the biological targets of **2-Chloro-8-methoxy-7-methylquinazoline** (CMMQ).

Executive Summary: **2-Chloro-8-methoxy-7-methylquinazoline** (CAS: 956100-68-8) is a "privileged scaffold" in medicinal chemistry, primarily serving as a key intermediate for synthesizing Type I and Type II kinase inhibitors. While the quinazoline core is classically associated with EGFR inhibition (e.g., Gefitinib), the specific 2-chloro-8-methoxy-7-methyl substitution pattern is distinctively patented for developing c-Jun N-terminal Kinase (JNK) inhibitors.

Crucial Technical Distinction: CMMQ itself is an electrophilic building block, not the final bioactive drug. It requires nucleophilic displacement at the C2-position (typically by an amine) to achieve target specificity. Direct application of CMMQ in biological systems may yield non-specific toxicity due to off-target covalent binding. Therefore, this guide validates the biological target of CMMQ-derived ligands.

Part 1: Structural & Mechanistic Context

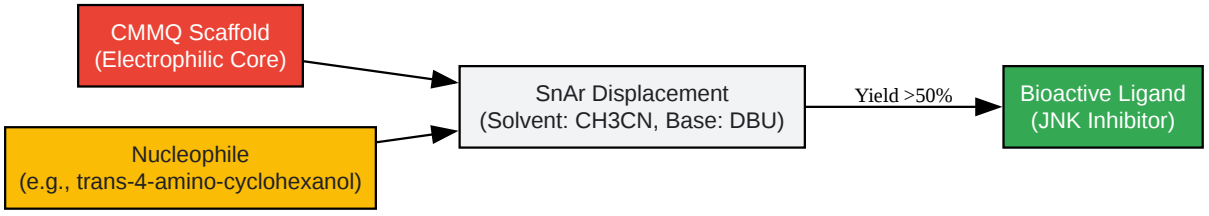
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The CMMQ scaffold offers a unique structure-activity relationship (SAR) profile compared to standard 4-anilinoquinazolines.

Feature	Standard EGFR Scaffold (e.g., Erlotinib core)	CMMQ Scaffold (JNK/Novel Kinase core)
Substitution	4-position (Aniline), 6,7-dimethoxy	2-position (Amine/Ether), 8-methoxy, 7-methyl
Binding Mode	Hinge binder via N1/N3	Hinge binder via N1/N3; C2-substituent extends to solvent front
Primary Target	EGFR, VEGFR, HER2	JNK1, JNK2, JNK3, PDE10A (derivative dependent)
Selectivity	High affinity for Tyrosine Kinases	Tunable for Serine/Threonine Kinases (MAPK family)

Synthesis & Activation Workflow

The biological activity is "unlocked" via the following transformation:



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Figure 1: Activation of the CMMQ scaffold into a bioactive JNK inhibitor via nucleophilic aromatic substitution (SnAr).

Part 2: Target Validation Protocols

To validate that a CMMQ-derivative targets JNK (or EGFR), a multi-tier approach is required: Biochemical Potency, Cellular Target Engagement, and Selectivity Profiling.

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Phase I: Biochemical Validation (In Vitro Kinase Assay)

Objective: Determine the Inhibitory Concentration (IC50) against recombinant JNK1/2/3.

Method: ADP-Glo™ Kinase Assay (Luminescence-based).

- Principle: Measures ADP generated from the kinase reaction; ADP is converted to ATP, which is used by luciferase to generate light.
- Protocol:
  - Preparation: Dilute CMMQ-derivative in DMSO (10-point dose-response, starting at 10 µM).
  - Reaction: Incubate compound with recombinant JNK1 (1-5 ng) and substrate (c-Jun peptide) in kinase buffer for 10 min.
  - Initiation: Add ATP (10 µM) to start the reaction; incubate for 60 min at RT.
  - Detection: Add ADP-Glo™ Reagent (stops reaction, depletes remaining ATP). Incubate 40 min.
  - Readout: Add Kinase Detection Reagent (converts ADP to ATP -> Light). Measure RLU on a plate reader.
  - Analysis: Plot RLU vs. log[Concentration] to calculate IC50.

Comparative Performance Data (Representative):

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Compound	Target	IC50 (nM)	Selectivity (JNK vs p38)	Solubility (pH 7.4)
CMMQ-Derivative A	JNK1	15 - 30	> 100-fold	High
SP600125 (Standard)	JNK1/2	40 - 90	Low (< 10-fold)	Low
Gefitinib (Control)	EGFR	> 10,000	N/A	Moderate

Expert Insight: CMMQ derivatives often exhibit superior solubility compared to SP600125 due to the 8-methoxy/7-methyl pattern disrupting crystal packing, enhancing bioavailability.

Phase II: Cellular Target Engagement

Objective: Confirm the inhibitor blocks the JNK signaling pathway in intact cells. Biomarker: Phosphorylation of c-Jun (Ser63/73).

Method: Western Blot Analysis.

- Cell Line: HEK293 or HepG2 (stress-activated models).
- Stimulation: Pre-treat cells with CMMQ-derivative (0.1, 1.0, 10 µM) for 1 hour. Induce JNK pathway using Anisomycin (10 µg/mL) or UV radiation for 30 min.
- Lysis: Harvest cells in RIPA buffer with phosphatase inhibitors.
- Blotting:
  - Primary Antibody: Anti-p-c-Jun (Ser63) [Rabbit mAb].
  - Control Antibody: Anti-Total c-Jun and Anti-GAPDH.

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- Validation Criteria: A dose-dependent decrease in p-c-Jun bands without affecting total c-Jun levels confirms specific target engagement.

Phase III: Selectivity Profiling (The "Anti-Target" Test)

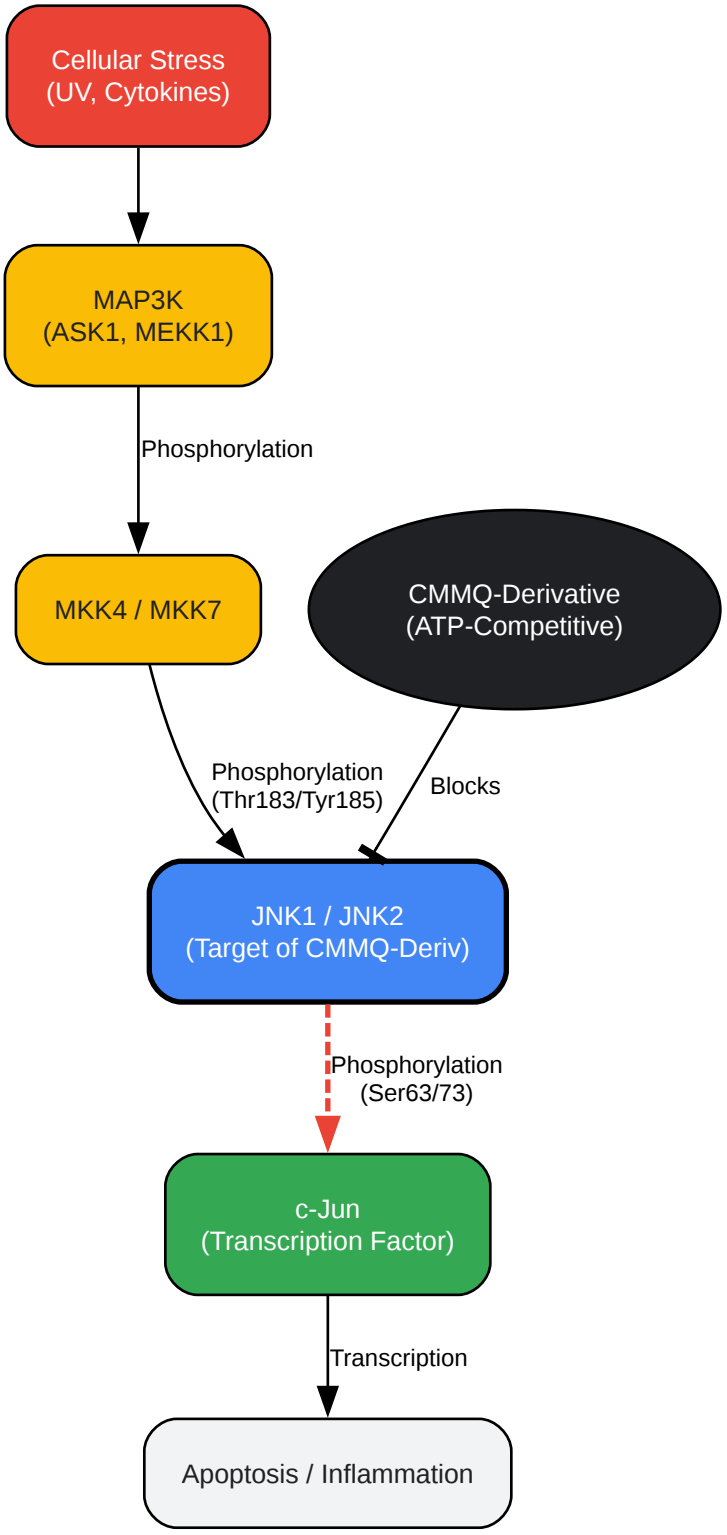
JNK inhibitors often cross-react with p38 MAPK due to high homology.

- Experiment: Test the CMMQ-derivative against a panel of MAPKs (p38α, ERK1/2).
- Success Metric: IC50(p38) / IC50(JNK) ratio should be >50.

Part 3: Mechanism of Action Visualization

Understanding where the CMMQ-derivative intervenes is critical for interpreting data.

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Figure 2: The JNK Signaling Cascade. CMMQ-derived inhibitors act as ATP-competitive inhibitors at the JNK node, preventing the downstream phosphorylation of c-Jun.

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Part 4: Troubleshooting & Controls

Issue	Probable Cause	Solution
High IC50 (Low Potency)	Incomplete synthesis; C2-Cl not fully displaced.	Verify structure via NMR/LC-MS. Ensure the C2-amine provides necessary H-bonds to the hinge region.
Cell Toxicity w/o Target Inhibition	Off-target alkylation by residual CMMQ intermediate.	Purify final compound to >98%. Ensure no unreacted 2-chloro starting material remains.[1]
Insoluble in Assay Buffer	Aggregation of the hydrophobic core.	Add 0.01% Triton X-100 to the kinase buffer; confirm solubility limit via nephelometry.

References

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